

# Technical Guide: 1-Octanesulfonyl Chloride

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## Compound of Interest

Compound Name: 1-Octanesulfonyl chloride

CAS No.: 7795-95-1

Cat. No.: B1293751

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Physicochemical Profile, Synthetic Utility, and Handling Protocols

## Executive Summary

**1-Octanesulfonyl chloride** (CAS: 7795-95-1) is a critical electrophilic building block in medicinal chemistry and materials science.<sup>[1][2][3][4]</sup> While its primary identity is defined by its molecular weight of 212.74 g/mol, its utility stems from the reactivity of the sulfonyl chloride motif fused to a lipophilic

alkyl chain.<sup>[2][4]</sup> This guide moves beyond basic data to provide a validated framework for its use in synthesizing sulfonamide libraries and functionalizing amine-rich surfaces, addressing the common failure mode of hydrolytic instability.<sup>[1][2][4]</sup>

## Part 1: Physicochemical Profile & Stoichiometric Data<sup>[1][2][4]</sup>

Accurate stoichiometry is the bedrock of reproducible synthesis.<sup>[2][4]</sup> The molecular weight provided here is calculated based on standard atomic weights (IUPAC) and is essential for calculating equivalents in parallel synthesis.

## Core Properties Table<sup>[1][2][4]</sup>

Property	Value	Technical Context
Molecular Weight	212.74 g/mol	Basis for all molarity calculations. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Formula		Lipophilic tail ( ) + Reactive head ( ). <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
CAS Number	7795-95-1	Note: Do not confuse with Pentaborane (CAS 19624-22-7). <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Density	1.087 g/mL (at 25°C)	Essential for volume-based dispensing in automated liquid handlers. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Boiling Point	75°C (at 0.03 mmHg)	High vacuum required for distillation; thermal instability risk >100°C.
Physical State	Colorless to pale yellow liquid	Darkening indicates hydrolysis or decomposition. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Refractive Index	1.460	Purity check parameter. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>

## Stoichiometry Calculator (Bench Reference)

For a standard 1.0 mmol reaction scale:

- Mass required: 212.7 mg[\[1\]](#)[\[4\]](#)

- Volume required:

(based on

)[\[1\]](#)[\[4\]](#)

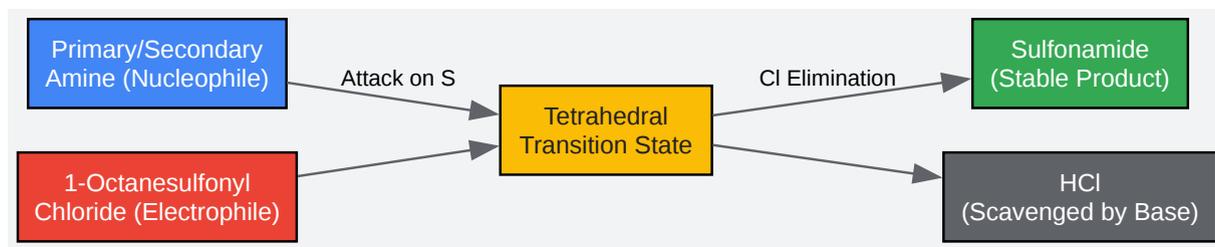
## Part 2: Synthetic Routes & Mechanistic Insight[1][4]

The primary application of **1-octanesulfonyl chloride** is the formation of sulfonamides (reaction with amines) or sulfonate esters (reaction with alcohols).[1][2][4] The reaction proceeds via a nucleophilic substitution at the sulfur atom.[2][4]

### Mechanism: Nucleophilic Substitution at Sulfur

Unlike acyl chlorides, sulfonyl chlorides react via a concerted

-like mechanism or an addition-elimination pathway depending on conditions.[1][2][4] The sulfur atom is hypervalent, and the reaction is highly sensitive to steric hindrance on the nucleophile.[2][4]



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Figure 1: Mechanistic pathway for sulfonamide formation.[1][2][4] The base (e.g., TEA) is critical to neutralize the HCl byproduct, driving the equilibrium forward.[1]

## Part 3: Experimental Protocol (Sulfonamide Synthesis)

Scenario: Synthesis of N-benzyl-1-octanesulfonamide (Model Reaction). Objective: High-yield coupling while minimizing hydrolysis of the sulfonyl chloride.

### Reagents

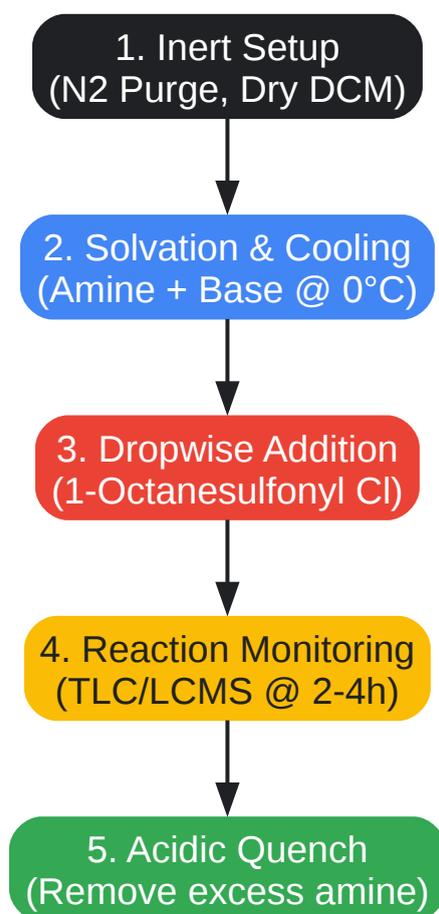
- Substrate: Benzylamine (1.0 equiv).
- Reagent: **1-Octanesulfonyl chloride** (1.2 equiv).[1][2][4]
- Base: Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (1.5 equiv).[1][2][4]

- Solvent: Dichloromethane (DCM) (Anhydrous).[1][2][4] Note: THF is a viable alternative.[1]

## Step-by-Step Methodology

- Preparation (Inert Environment):
  - Flame-dry a round-bottom flask and purge with Nitrogen ( ) or Argon.[1][2][4]
  - Why: **1-Octanesulfonyl chloride** hydrolyzes rapidly in humid air to form 1-octanesulfonic acid, which is unreactive toward amines.[1][2][4]
- Solvation:
  - Dissolve Benzylamine (1.0 mmol) and TEA (1.5 mmol) in anhydrous DCM (5 mL).
  - Cool the mixture to 0°C using an ice bath.
  - Why: The reaction is exothermic.[2][4] Cooling prevents side reactions and controls the rate.[2][4]
- Addition:
  - Dilute **1-Octanesulfonyl chloride** (1.2 mmol, ) in 1 mL of DCM.[1][2][4]
  - Add dropwise to the amine solution over 5-10 minutes.[1][2][4]
  - Visual Check: Fuming may occur if moisture is present.[1][2][4]
- Reaction & Monitoring:
  - Allow to warm to room temperature (RT) and stir for 2–4 hours.
  - Validation: Monitor by TLC (Hexane/EtOAc 4:1) or LC-MS.[1][2][4] Look for the disappearance of the amine peak and the appearance of the sulfonamide mass ( ).[2][4]

- Work-up:
  - Quench with 1M HCl (aqueous) to remove unreacted amine and salts.<sup>[1][2][4]</sup>
  - Extract with DCM (  
  
).<sup>[1][2][4]</sup>
  - Wash organic layer with brine, dry over  
  
, and concentrate.<sup>[2][4]</sup>



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Figure 2: Operational workflow for solution-phase synthesis, emphasizing temperature control and inert atmosphere.

## Part 4: Surface Chemistry Applications[1][4]

Beyond drug discovery, **1-octanesulfonyl chloride** is used to modify surfaces to increase hydrophobicity (due to the

chain).[1][2][4]

- Substrate: Amine-functionalized glass or silicon (e.g., APTES-treated surfaces).[1][2][4]
- Method: The protocol mirrors the solution phase but requires immersion.[2][4]
- Outcome: Formation of a stable sulfonamide linkage, presenting the octyl tail to the interface. [2][4] This lowers surface energy and increases water contact angle (typically  $>90^\circ$ ).[1][2][4]

## Part 5: Handling, Stability & Safety (E-E-A-T)

The "Silent Killer" of Yields: Hydrolysis The most common reason for reaction failure with this reagent is invisible hydrolysis.[2][4] The bottle may contain significant amounts of sulfonic acid (hydrolysis product) and HCl.[2][4]

Quality Control Check: Before using an old bottle, take a small aliquot for  $^1\text{H}$  NMR in

- Pure: Triplet at  $\sim 3.6$  ppm (adjacent to  $-\text{SO}_2\text{Cl}$ ).
- Hydrolyzed: Shifted triplet (often  $\sim 3.0$ - $3.2$  ppm) corresponding to the sulfonic acid.

Storage Protocol:

- Store at  $2$ – $8^\circ\text{C}$ .
- Keep under inert gas (Nitrogen/Argon).
- Seal with Parafilm or use a Sure/Seal™ cap system.

### Safety:

- Corrosive: Causes severe skin burns and eye damage.[1][2][4]
- Lachrymator: Use only in a fume hood.[1][2][4]
- Reaction with Water: Violently releases HCl gas.[1][2][4]

## References

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